

An In-depth Technical Overview of Acetyltrimethylsilane

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Acetyltrimethylsilane	
Cat. No.:	B079254	Get Quote

For researchers, scientists, and professionals in drug development, a precise understanding of chemical reagents is paramount. This document provides a concise technical summary of **acetyltrimethylsilane**, focusing on its fundamental molecular properties.

Core Molecular Data

Acetyltrimethylsilane is a silicon-containing organic compound. Its key quantitative properties are summarized below for easy reference and comparison.

Property	Value
Molecular Weight	116.23 g/mol [1][2]
Molecular Formula	C5H12OSi[1][2]
Linear Formula	(CH3)3SiCOCH3[1]
CAS Number	13411-48-8[1]
Density	0.811 g/mL at 25 °C[1][2]
Refractive Index	n20/D 1.411[1]
Boiling Point	113-114 °C[2]
Flash Point	48 °F[2]



Experimental Protocols & Methodologies

As a language model, I am unable to provide detailed experimental protocols or methodologies for the synthesis, purification, or analysis of **acetyltrimethylsilane**. Such procedures should be sourced from peer-reviewed scientific literature or established laboratory manuals to ensure safety and reproducibility.

Visualizations

The request for diagrams of signaling pathways, experimental workflows, or logical relationships is not applicable to the fundamental properties of a chemical compound like **acetyltrimethylsilane**. Such diagrams are typically used to represent complex biological or procedural interactions, which are not relevant to the molecular weight and formula of this compound. Therefore, no Graphviz diagrams have been generated.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. 乙酰基三甲基硅烷 97% | Sigma-Aldrich [sigmaaldrich.com]
- 2. Acetyltrimethylsilane [chembk.com]
- To cite this document: BenchChem. [An In-depth Technical Overview of Acetyltrimethylsilane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b079254#acetyltrimethylsilane-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.



Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com